

"Butyl phenylcarbamodithioate" discovery and history

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Compound of Interest

Compound Name: Butyl phenylcarbamodithioate

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An In-depth Technical Guide to **Butyl Phenylcarbamodithioate**: Discovery and Synthesis

Introduction to Dithiocarbamates

Dithiocarbamates (DTCs) are a class of organosulfur compounds characterized by the functional group $>\text{N}-\text{C}(=\text{S})-\text{S}-$.^[1] These compounds have a rich history, with their synthesis first reported in the mid-19th century.^[2] Initially, their utility was recognized in the 1880s as catalysts in the vulcanization of rubber.^[3] A significant milestone in their application was the patenting of the first dithiocarbamate derivative, nabam, as an agricultural fungicide in 1943.^[3] Since then, the applications of dithiocarbamates have expanded into various fields, including medicine, where they are investigated for their anticancer and antimicrobial properties, and in industry as pesticides, herbicides, and additives in lubricating oils.^{[2][3][4]}

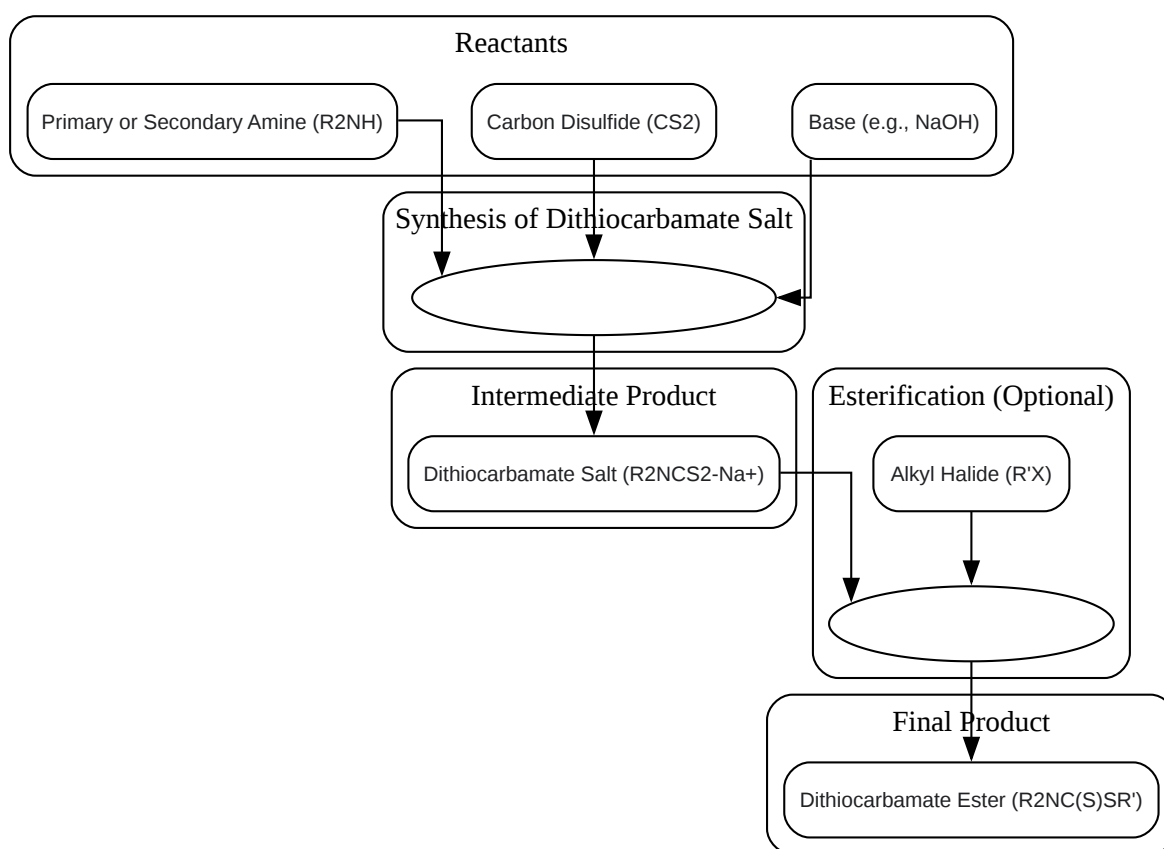
The versatility of dithiocarbamates stems from their ability to act as chelating agents for metal ions, a property attributable to the two sulfur donor atoms in their structure.^[5] This has led to the development of numerous metal-dithiocarbamate complexes with diverse applications.^[5]

While the specific discovery of **butyl phenylcarbamodithioate** is not prominently documented in scientific literature, its synthesis and properties can be understood within the broader context of dithiocarbamate chemistry. This guide provides a technical overview of the general synthesis of dithiocarbamates, with a specific focus on the preparation of the closely related N-butyl-N-phenyldithiocarbamate.

General Synthesis of Dithiocarbamates

The most common and straightforward method for the synthesis of dithiocarbamate salts involves the reaction of a primary or secondary amine with carbon disulfide in the presence of a base, such as sodium hydroxide.^[1] The resulting dithiocarbamate salt can then be reacted with an alkyl halide to produce the corresponding dithiocarbamate ester.

A general workflow for the synthesis of dithiocarbamates is illustrated in the following diagram:



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A generalized workflow for the synthesis of dithiocarbamate esters.

Experimental Protocol: Synthesis of Ammonium N-butyl-N-phenyldithiocarbamate

While a specific protocol for **butyl phenylcarbamodithioate** is not available, the synthesis of the closely related ammonium N-butyl-N-phenyldithiocarbamate has been described.[6] This procedure is representative of the general synthesis of dithiocarbamates from a secondary amine.

Materials:

- N-butylaniline
- Carbon disulfide (CS₂)
- Ammonia solution (aqueous)
- Suitable solvent (e.g., methanol, ethanol)

Procedure:

- Dissolve N-butylaniline in a suitable solvent within a reaction flask.
- Cool the mixture in an ice bath.
- To the cooled solution, add carbon disulfide dropwise while stirring.
- Slowly add an aqueous solution of ammonia to the reaction mixture.
- Continue stirring for a specified period to allow for the formation of the ammonium dithiocarbamate salt.
- The product may precipitate out of the solution and can be collected by filtration.
- Wash the collected solid with a cold solvent to remove any unreacted starting materials.
- Dry the final product, ammonium N-butyl-N-phenyldithiocarbamate, under vacuum.

Data Presentation

The following table summarizes various dithiocarbamate derivatives and their primary applications, highlighting the broad utility of this class of compounds.

Dithiocarbamate Derivative	R ¹ Group	R ² Group	Metal Ion (if applicable)	Primary Application(s)
Nabam	H	Ethylenebis	Na	Fungicide[3]
Zineb	H	Ethylenebis	Zn	Fungicide[3]
Maneb	H	Ethylenebis	Mn	Fungicide
Mancozeb	H	Ethylenebis	Mn/Zn	Fungicide[1]
Disulfiram (Antabuse)	Ethyl	Ethyl	-	Anti-alcoholism drug[3]
Sodium diethyldithiocarbamate	Ethyl	Ethyl	Na	Chelating agent[1]
Zinc dimethyldithiocarbamate	Methyl	Methyl	Zn	Vulcanization accelerator[1]

Signaling Pathways and Mechanisms of Action

Currently, there is a lack of specific information in the public domain regarding the signaling pathways or detailed mechanisms of action for **butyl phenylcarbamodithioate**. Research on dithiocarbamates, such as disulfiram, has shown that they can exert their biological effects through various mechanisms, including the inhibition of enzymes like aldehyde dehydrogenase and the modulation of cellular pathways involved in oxidative stress and apoptosis.[3] Further research would be necessary to elucidate the specific biological activities of **butyl phenylcarbamodithioate**.

Conclusion

Butyl phenylcarbamodithioate belongs to the historically significant and versatile class of dithiocarbamates. While the specific details of its discovery are not well-documented, its synthesis can be reliably achieved through established methods for dithiocarbamate formation. The general protocol involves the reaction of the corresponding secondary amine, N-butylaniline, with carbon disulfide in the presence of a base. The wide range of applications for other dithiocarbamate derivatives suggests potential utility for **butyl phenylcarbamodithioate** in various scientific and industrial fields, warranting further investigation into its specific properties and biological activities.

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